

N-Xantphos safety data sheet and handling precautions

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Compound of Interest

Compound Name: N-Xantphos

Cat. No.: B122200

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Technical Guide: Safe Handling of N-Xantphos

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **N-Xantphos** (4,6-Bis(diphenylphosphino)-10H-phenoxazine), a crucial ligand in modern synthetic chemistry. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Core Safety Data

N-Xantphos is a combustible solid and requires careful handling to avoid irritation and other health effects.^{[1][2]} The following tables summarize the key safety information.

GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation.[3]
H319	Causes serious eye irritation. [3]	
H335	May cause respiratory irritation.[3]	
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[4]
P264	Wash hands and any exposed skin thoroughly after handling. [3][5]	
P271	Use only outdoors or in a well-ventilated area.[3][4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[5]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4][5]	
P319	Get medical help if you feel unwell.[4]	

P337 + P313	If eye irritation persists: Get medical advice/attention.[3][5]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P405	Store locked up.[4]	
Disposal	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	(C ₆ H ₃) ₂ NHO(P(C ₆ H ₅) ₂) ₂ [1][2]
Molecular Weight	551.55 g/mol [1][2]
Appearance	Solid
Melting Point	256-262 °C[1][2]
Storage Temperature	2-8°C[1][2]

Experimental Protocol: Representative Buchwald-Hartwig Amination

N-Xantphos is a key ligand in various cross-coupling reactions, including the Buchwald-Hartwig amination.[1][2] The following is a generalized protocol for the palladium-catalyzed amination of an aryl halide. Note: This is a representative protocol and should be adapted and optimized for specific substrates.

Materials:

- Aryl halide (1.0 mmol)

- Amine (1.2 mmol)
- Palladium source (e.g., Pd₂(dba)₃, 1-2 mol%)
- **N-Xantphos** (1.5-3 mol%)
- Base (e.g., NaOt-Bu, Cs₂CO₃, 1.4 mmol)
- Anhydrous, degassed solvent (e.g., toluene, dioxane)
- Schlenk flask or glovebox
- Inert atmosphere (Nitrogen or Argon)

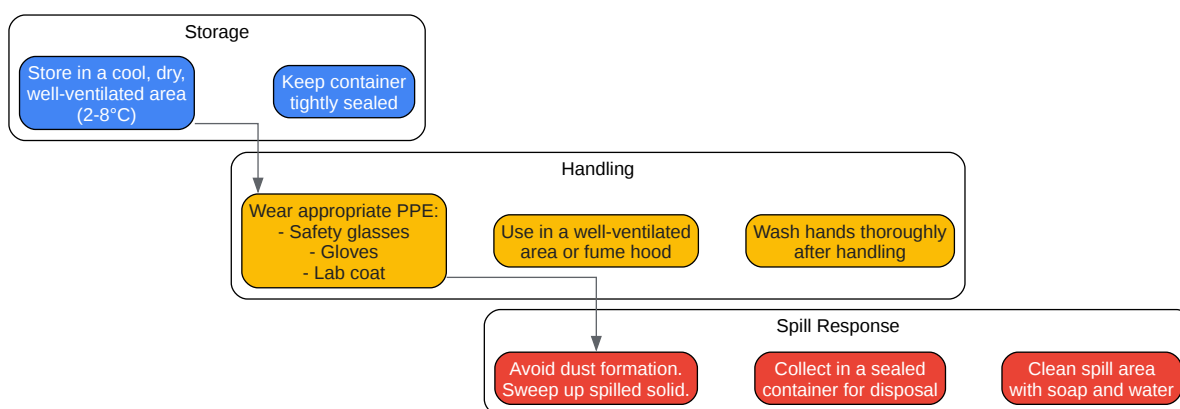
Procedure:

- Inert Atmosphere: All manipulations should be performed under an inert atmosphere of nitrogen or argon using standard Schlenk techniques or in a glovebox.
- Reaction Setup: To a dry Schlenk flask, add the palladium source, **N-Xantphos**, and the base.
- Reagent Addition: Add the aryl halide and the amine to the flask.
- Solvent Addition: Add the anhydrous, degassed solvent to the flask.
- Reaction Conditions: The reaction mixture is typically stirred at room temperature to 110 °C. The progress of the reaction should be monitored by a suitable analytical technique (e.g., TLC, GC-MS, LC-MS).
- Work-up: Upon completion, the reaction is cooled to room temperature. The mixture is diluted with a suitable organic solvent (e.g., ethyl acetate) and filtered through a pad of celite to remove insoluble salts. The filtrate is then washed with water and brine.
- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Visualized Workflows

N-Xantphos Handling and Storage Workflow

The following diagram outlines the standard procedure for handling and storing **N-Xantphos** safely.

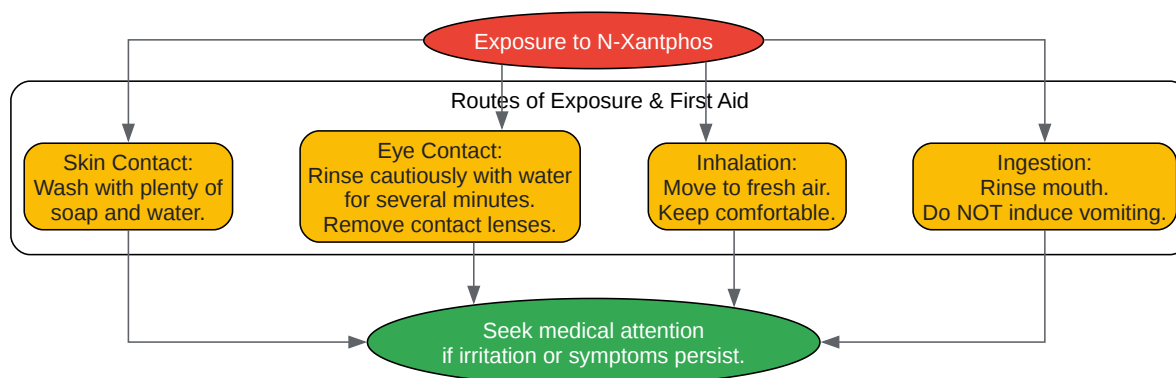


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Caption: Workflow for the safe storage, handling, and spill response for **N-Xantphos**.

First Aid Procedures for N-Xantphos Exposure

This diagram outlines the immediate first aid measures to be taken in case of exposure to **N-Xantphos**.



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Caption: First aid measures for different routes of exposure to **N-Xantphos**.

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